

Best practices for preparing MC1742 stock solutions

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Compound of Interest

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MC1742 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with best practices for preparing, storing, and troubleshooting **MC1742** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **MC1742**?

A1: The recommended solvent for dissolving **MC1742** is dimethyl sulfoxide (DMSO).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Q2: What is the maximum soluble concentration of **MC1742** in DMSO?

A2: **MC1742** is soluble in DMSO up to approximately 100 mM.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#) One supplier suggests that a concentration of 200 mg/mL (505.73 mM) can be achieved with the use of an ultrasonic bath, but it is advisable to work with concentrations around 100 mM to ensure complete dissolution.[\[6\]](#)

Q3: How should solid **MC1742** be stored?

A3: Solid **MC1742** should be stored at -20°C for long-term stability of at least 4 years.^{[1][7]} Some suppliers also suggest that for short periods, such as days to weeks, storage at 0-4°C is acceptable.^[3]

Q4: What are the recommended storage conditions for **MC1742** stock solutions?

A4: For optimal stability, it is recommended to aliquot the **MC1742** stock solution and store it at -80°C for up to 6 months or at -20°C for up to 1 month.^[6] This practice helps to avoid product inactivation that can result from repeated freeze-thaw cycles.^[6]

Q5: Is **MC1742** considered a hazardous material?

A5: Yes, this material should be considered hazardous until more information is available. It is important to avoid ingestion, inhalation, and contact with eyes, skin, or clothing. Always wash your hands thoroughly after handling and review the complete Safety Data Sheet (SDS) before use.^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
MC1742 powder does not fully dissolve in DMSO.	The concentration may be too high.	Do not exceed a concentration of 100 mM. If solubility issues persist, gentle warming or brief sonication may aid dissolution.
The DMSO may have absorbed moisture.	Use a fresh, unopened bottle of anhydrous or molecular biology grade DMSO, as it is hygroscopic. [6]	
Precipitate forms in the stock solution after freezing and thawing.	Repeated freeze-thaw cycles can affect stability and solubility.	Aliquot the stock solution into single-use volumes to minimize the number of freeze-thaw cycles. [6] Before use, ensure the solution is completely thawed and vortexed gently.
Inconsistent experimental results using the stock solution.	The stock solution may have degraded over time.	Ensure the stock solution is stored under the recommended conditions (-80°C for long-term, -20°C for short-term) and used within the suggested timeframe. [6]
Inaccurate initial weighing of the solid compound.	Use a calibrated analytical balance to accurately weigh the solid MC1742.	

Quantitative Data Summary

The following table summarizes the key quantitative information for preparing **MC1742** stock solutions.

Parameter	Value	Notes
Molecular Weight	~395.5 g/mol	Batch-specific molecular weight may vary slightly.[2]
Maximum Solubility in DMSO	~100 mM	[1][2][4][5]
Storage of Solid Compound	-20°C	Stable for ≥ 4 years.[1][7]
Storage of Stock Solution	-80°C or -20°C	Up to 6 months at -80°C; up to 1 month at -20°C.[6]

Experimental Protocols

Protocol for Preparation of a 10 mM MC1742 Stock Solution

Materials:

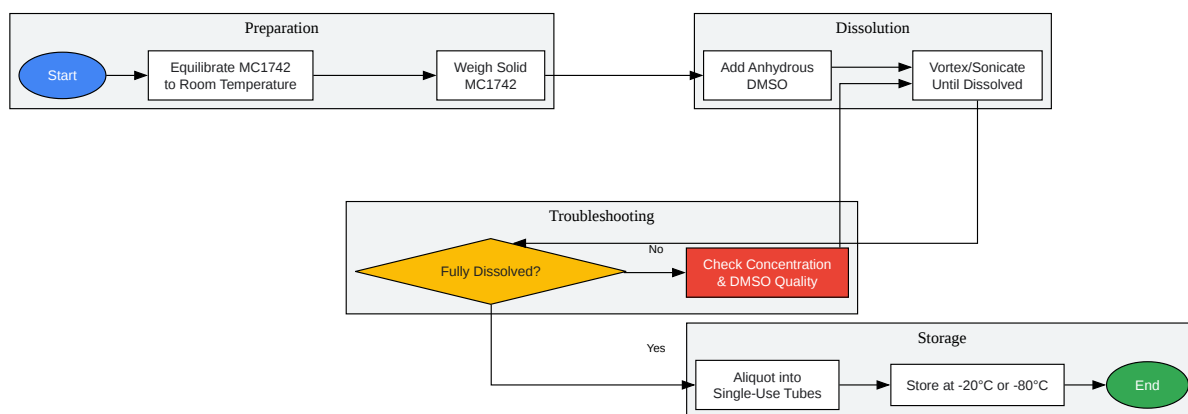
- **MC1742** solid powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes

Procedure:

- Preparation: Before starting, allow the vial of solid **MC1742** to equilibrate to room temperature to prevent condensation.
- Weighing: Carefully weigh out the desired amount of **MC1742** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.955 mg of **MC1742** (based on a molecular weight of 395.5 g/mol).

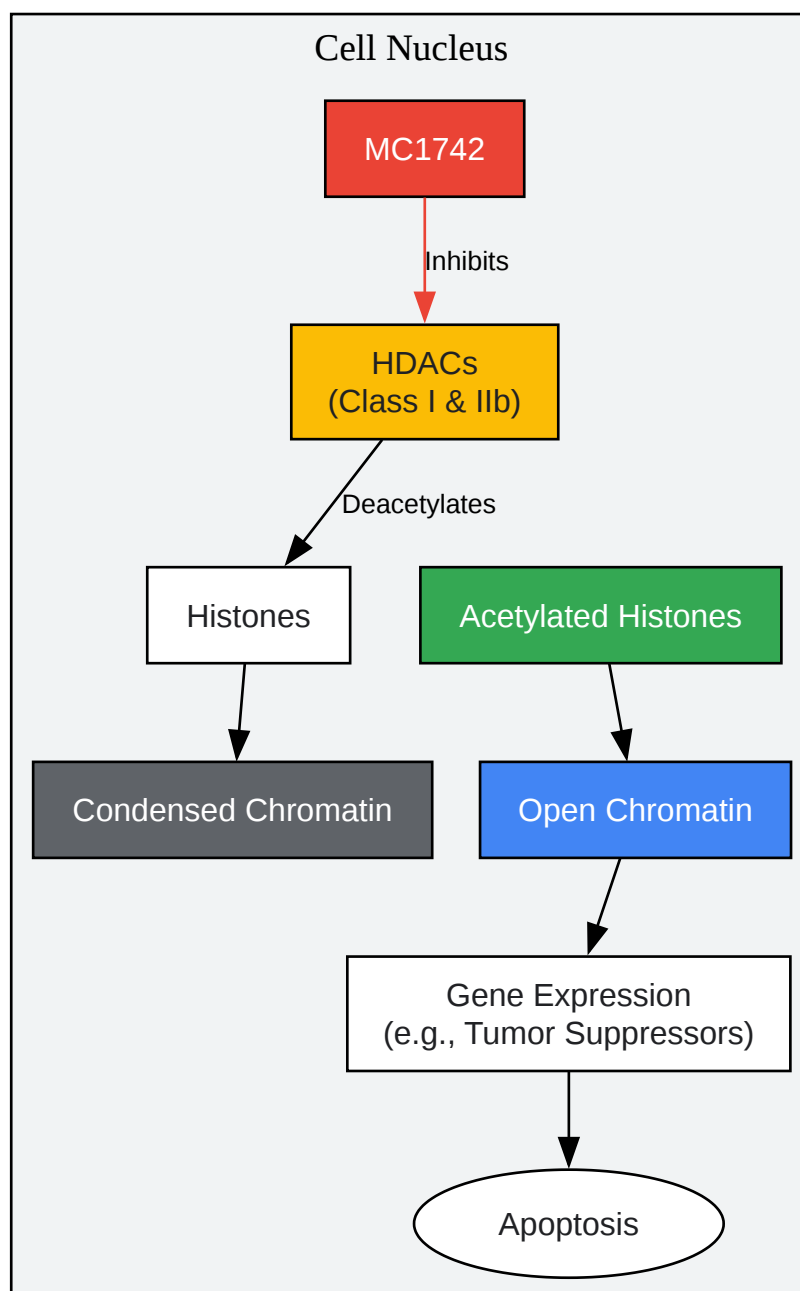
- **Dissolution:** Add the appropriate volume of DMSO to the tube containing the **MC1742** powder. For the example above, add 1 mL of DMSO.
- **Mixing:** Vortex the solution gently until the solid is completely dissolved. If necessary, brief sonication in a water bath can be used to aid dissolution.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 20 μ L) in sterile microcentrifuge tubes.[6]
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[6]

Visualizations



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Caption: Workflow for **MC1742** stock solution preparation and troubleshooting.



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Caption: Simplified pathway of **MC1742**-mediated HDAC inhibition.

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